

# 2,3-Dichloroquinoline: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2,3-Dichloroquinoline

Cat. No.: B1353807

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Disclaimer: This document provides a comprehensive overview of the known safety and handling precautions for **2,3-dichloroquinoline**. The information is compiled from publicly available data and safety data sheets for the compound and structurally related chemicals. It is intended to supplement, not replace, the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the material you are using before handling.

## Hazard Identification and Classification

**2,3-Dichloroquinoline** is classified as a hazardous substance. The primary hazards are associated with its potential for acute toxicity upon ingestion, skin and eye irritation, and respiratory tract irritation.[\[1\]](#)

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **2,3-dichloroquinoline**:[\[1\]](#)

Hazard Class	Hazard Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation	Category 3

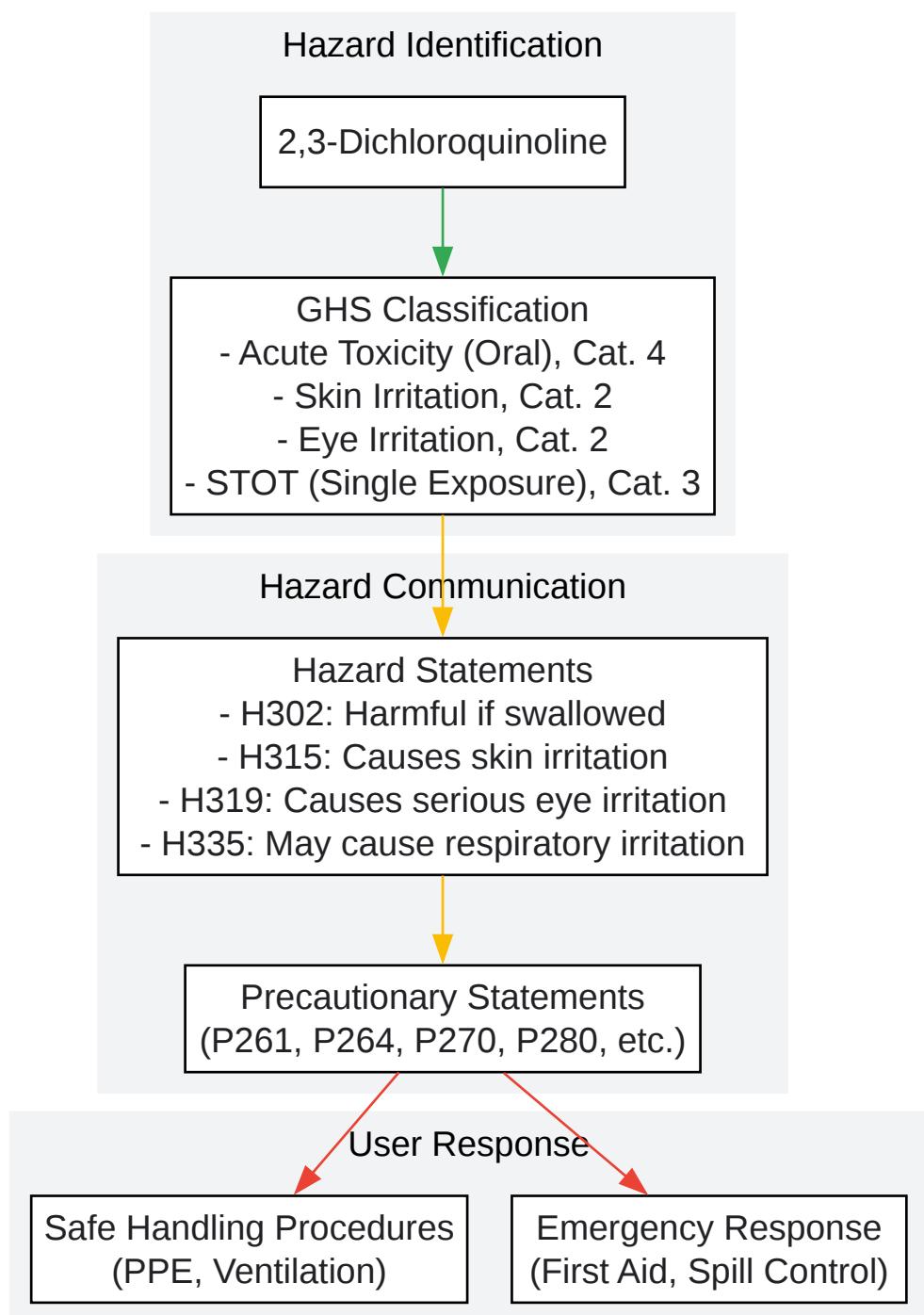
## Hazard Statements

The following GHS hazard statements apply to **2,3-dichloroquinoline**:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Hazard Communication Workflow

The following diagram illustrates the logical flow of hazard identification, communication, and response.

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Caption: Hazard Identification, Communication, and Response Workflow for **2,3-Dichloroquinoline**.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,3-dichloroquinoline**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>5</sub> Cl <sub>2</sub> N
Molecular Weight	198.05 g/mol
CAS Number	613-18-3
Appearance	Not specified (likely a solid)
Boiling Point	Not available
Melting Point	Not available
Solubility	Not available

## Toxicological Information

Detailed toxicological studies with quantitative data such as LD50 (median lethal dose) values for **2,3-dichloroquinoline** are not readily available in the public domain. The hazard classification is based on aggregated data from notifications to the ECHA C&L Inventory.[\[1\]](#) The primary routes of exposure and their effects are summarized below.

Route of Exposure	Potential Health Effects
Ingestion	Harmful if swallowed. <a href="#">[1]</a> May cause gastrointestinal irritation.
Inhalation	May cause respiratory tract irritation. <a href="#">[1]</a>
Skin Contact	Causes skin irritation. <a href="#">[1]</a>
Eye Contact	Causes serious eye irritation. <a href="#">[1]</a>

Note on Experimental Protocols: As no specific toxicological studies for **2,3-dichloroquinoline** were identified, detailed experimental protocols cannot be provided. Toxicological assessments

for similar chemicals generally follow OECD (Organisation for Economic Co-operation and Development) guidelines for testing of chemicals.

## Safety and Handling Precautions

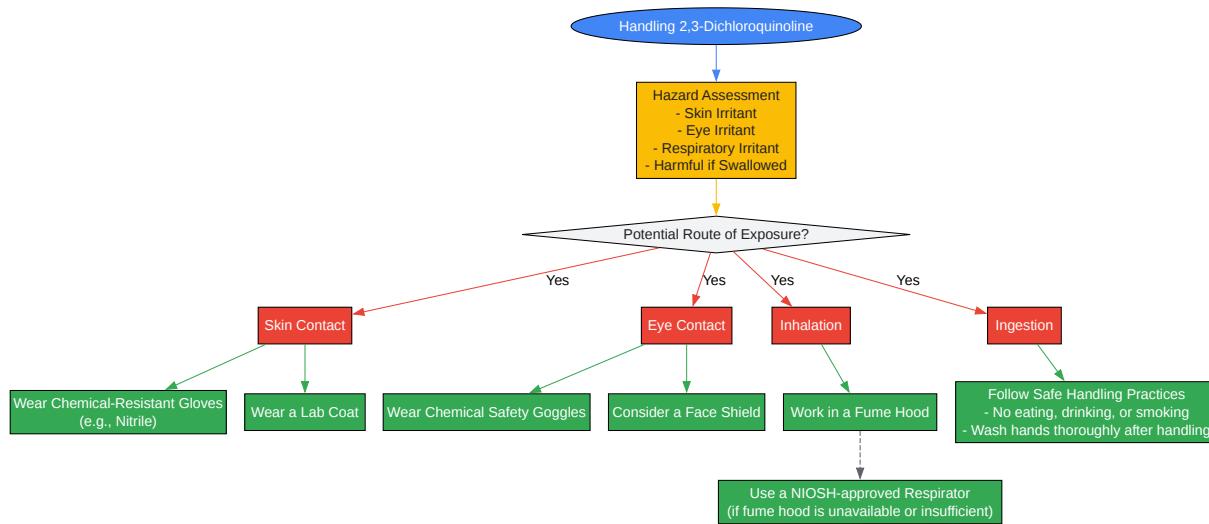
Due to the hazardous nature of **2,3-dichloroquinoline**, strict safety and handling protocols must be followed. The following recommendations are based on general best practices for handling halogenated aromatic compounds.

## Engineering Controls

- Work with **2,3-dichloroquinoline** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible in the work area.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure. The following diagram outlines a general workflow for PPE selection based on the identified hazards.



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Caption: Personal Protective Equipment (PPE) Selection Workflow for **2,3-Dichloroquinoline**.

The following table provides specific PPE recommendations:

Body Part	Recommended Protection
Eyes/Face	Chemical safety goggles. A face shield may be necessary for splash-prone procedures.
Skin	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemically resistant apron should be worn.
Respiratory	Work should be performed in a chemical fume hood. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge should be used.

## General Hygiene Practices

- Wash hands thoroughly with soap and water after handling **2,3-dichloroquinoline**, even if gloves were worn.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Remove contaminated clothing and wash it before reuse.

## First Aid Measures

In case of exposure to **2,3-dichloroquinoline**, immediate medical attention is recommended.

The following are general first aid guidelines:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

## Storage and Disposal

Proper storage and disposal of **2,3-dichloroquinoline** are essential to prevent accidents and environmental contamination.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled, and access should be restricted to authorized personnel.

### Disposal

- Dispose of **2,3-dichloroquinoline** and any contaminated materials as hazardous waste.

- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.
- Halogenated organic waste should be collected in a designated, properly labeled waste container, separate from non-halogenated waste.

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